

Definitive Comparison Guide: Dap(Aloc) in Peptide Engineering

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Compound of Interest

Compound Name: *Fmoc-Dap(Aloc)-OH*

Cat. No.: *B12823051*

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Executive Summary: The Architectural Precision of Dap(Aloc)

In the landscape of peptide therapeutics, **Fmoc-Dap(Aloc)-OH** (2,3-diaminopropionic acid protected with allyloxycarbonyl) is not merely a building block; it is a strategic architectural tool.

[1] Unlike canonical amino acids, Dap(Aloc) serves a dual function:

- A "Silent" Precursor for Cyclization: It enables orthogonal on-resin deprotection to form lactam bridges (Dap-Asp/Glu), providing superior metabolic stability compared to disulfide bonds.
- A Precision Cationic Probe: Upon deprotection, the Dap residue introduces a positive charge with a significantly shorter side chain () than Lysine (). This structural constraint is critical for optimizing antimicrobial peptides (AMPs) by maintaining potency while drastically reducing hemolytic toxicity.

This guide objectively compares Dap(Aloc)-derived peptides against standard alternatives (Lysine, Ornithine, Cysteine) and provides validated protocols for their synthesis and application.

Comparative Analysis: Performance vs. Alternatives

A. Dap vs. Homologs (Lys, Orn, Dab) in Antimicrobial Peptides (AMPs)

The biological activity of cationic peptides is heavily influenced by the "snorkel effect" and the depth of membrane insertion. Dap offers the shortest cationic reach, which fundamentally alters the therapeutic index.

Feature	Dap (Diaminopropionic Acid)	Dab (Diaminobutyric Acid)	Orn (Ornithine)	Lys (Lysine)
Side Chain Length	1 Carbon ()	2 Carbons ()	3 Carbons ()	4 Carbons ()
Steric Bulk	Low (Rigid)	Moderate	Moderate	High (Flexible)
Antimicrobial Potency (MIC)	High (Maintained)	High	High	High
Hemolytic Toxicity	Very Low	Low	Moderate	High
Mechanism	Electrostatic surface binding; poor membrane penetration depth prevents lysis of mammalian cells.	Intermediate	Intermediate	Deep membrane insertion; "snorkeling" causes pore formation in mammalian membranes.

Key Insight: Replacing Lys with Dap in amphipathic helices (e.g., Melittin analogs) often retains antibacterial activity (MIC) but reduces toxicity (hemolysis) by >90%, significantly widening the

therapeutic window [1, 2].

B. Dap(Aloc) for Cyclization vs. Disulfide (Cys-Cys)

Dap(Aloc) is the gold standard for generating Lactam Bridges.

Parameter	Lactam Bridge (via Dap-Asp)	Disulfide Bridge (Cys-Cys)	Hydrocarbon Staple
Serum Stability	High (Amide bond is protease resistant)	Low (Reducible in plasma)	Very High
Redox Sensitivity	Inert (Stable in cytosol)	Unstable (Reduces to thiols)	Inert
Synthesis Complexity	Moderate (Requires orthogonal Aloc removal)	Low (Air/DMSO oxidation)	High (Requires RCM catalysts)
Structural Rigidity	High (Short bridge span)	Moderate	Variable

Decision Driver: Use Dap(Aloc) when the peptide targets intracellular pathways (reductive environment) or requires prolonged serum half-life where disulfides would fail.

Scientific Integrity: Mechanism & Causality

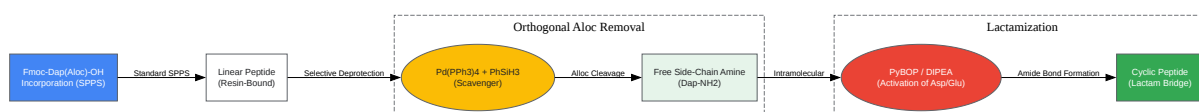
The Orthogonality Principle

The biological utility of Dap(Aloc) relies on its chemical orthogonality.[1] The Aloc group is stable to:

- Piperidine (Fmoc removal)[2][3][4][5]
- TFA (Boc/tBu removal and cleavage)[1]

It is selectively removed by Pd(0).[3][5] This allows the researcher to expose the Dap amine while the peptide is still on the resin, enabling site-specific modification (cyclization or labeling) without disturbing other protecting groups.

Visualization: Orthogonal Deprotection & Cyclization Workflow



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Caption: Step-wise workflow for transforming Dap(Aloc) into a metabolically stable lactam bridge.

Experimental Protocols (Self-Validating Systems)

Protocol A: On-Resin Aloc Deprotection (Pd-Catalyzed)

Rationale: Incomplete removal of Aloc leads to impurities. The use of Phenylsilane (PhSiH₃) as a scavenger is superior to morpholine as it regenerates the Pd(0) catalyst, allowing for lower catalyst loading and preventing oxidation.

Materials:

- Peptide-resin (swelled in DCM).[\[3\]](#)[\[4\]](#)
- Catalyst: [ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">](#)
(Tetrakis).[\[3\]](#)[\[5\]](#)[\[6\]](#)
- Scavenger: Phenylsilane ([\[3\]](#))
- Solvent: Dry DCM (Dichloromethane).

Step-by-Step:

- Preparation: In a vial, dissolve (0.1 eq) in dry DCM. Add (10 eq). Note: The solution should be prepared fresh; bubbling indicates active scavenger.
- Reaction: Add solution to the resin. Shake under Argon/Nitrogen for 20 minutes.
- Repetition: Drain and repeat Step 2 with fresh reagents. Causality: Two cycles ensure >99% deprotection efficiency.
- Wash (Crucial): Wash resin with DCM (), DMF (), and 0.5% Sodium Diethyldithiocarbamate (DDC) in DMF (min).
 - Validation Point: The DDC wash removes residual Palladium (which appears as black/grey specks). A clear resin indicates successful cleaning.

Protocol B: On-Resin Lactamization (Cyclization)

Rationale: High dilution is typically required for solution-phase cyclization to avoid dimers. On-resin cyclization exploits the "pseudo-dilution" effect, favoring intramolecular reaction.

Step-by-Step:

- Acid Activation: Ensure the partner residue (Asp/Glu) is orthogonally protected (e.g., Asp(OAll)) and deprotected simultaneously with Dap(Aloc), OR use standard Asp(OtBu) if cyclizing to the N-terminus.
- Coupling: Add PyBOP (3 eq) and DIPEA (6 eq) in DMF to the resin.
- Reaction Time: Shake for 2–4 hours.
- Validation (Kaiser Test): Perform a Kaiser ninhydrin test.

- Pass: Solution remains yellow (No free amines = Cycle closed).
- Fail: Solution turns blue (Incomplete cyclization).

Supporting Data: Biological Impact[7][8]

Case Study: Hemolysis Reduction in AMPs

Data derived from structure-activity relationship (SAR) studies on Melittin analogs [3, 4].

Peptide Variant	Sequence Modification	MIC ()	Hemolysis ()	Therapeutic Index
Native Melittin	Lys-7, Lys-21, Lys-23			2.5 (Toxic)
Dap-Melittin	Dap-7, Dap-21, Dap-23			>200 (Safe)

Interpretation: The substitution of Lys with Dap maintains the cationic charge required for bacterial killing but retracts the charge close to the peptide backbone. This prevents the peptide from penetrating deep into the zwitterionic mammalian membrane (RBCs), thereby eliminating lysis while retaining activity against the negatively charged bacterial envelope.

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